

Unmasking the Selectivity of Irak4-IN-18: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: *Irak4-IN-18*

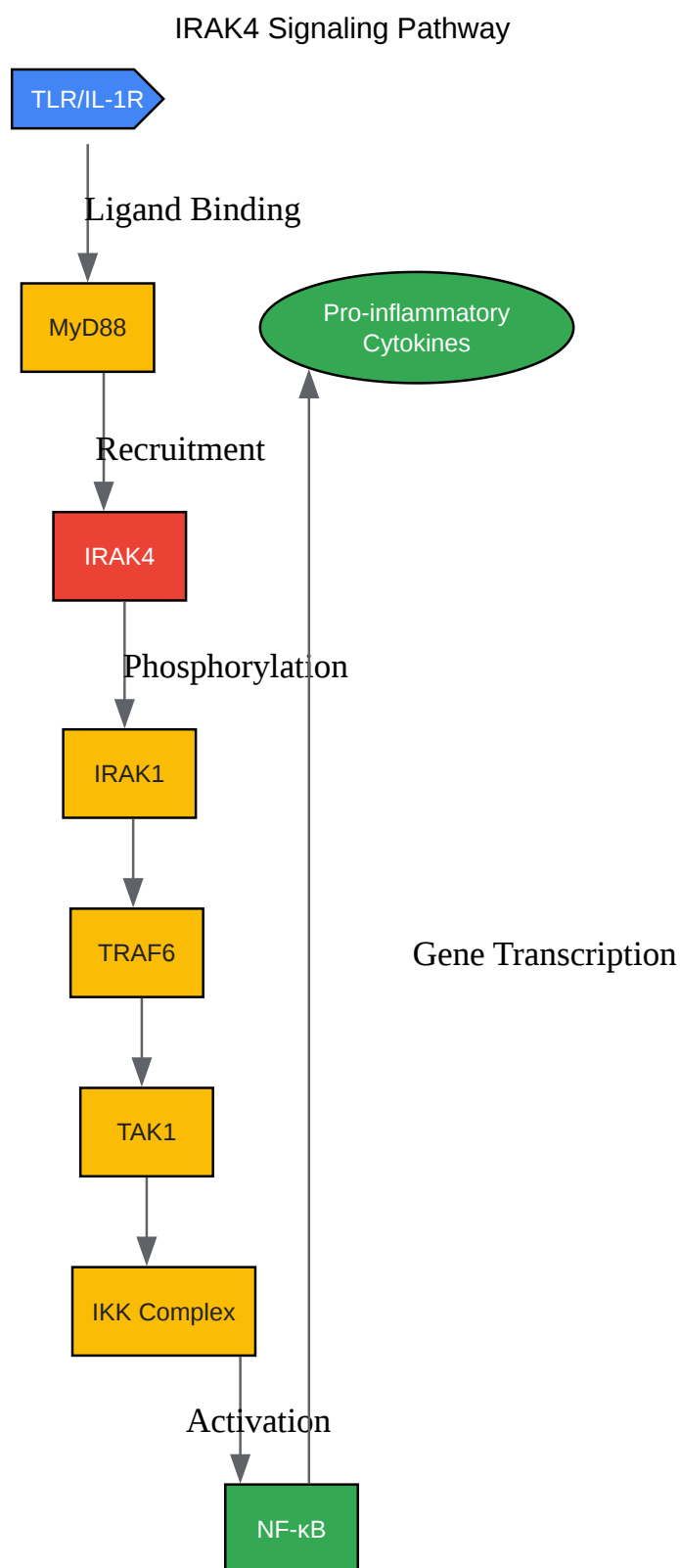
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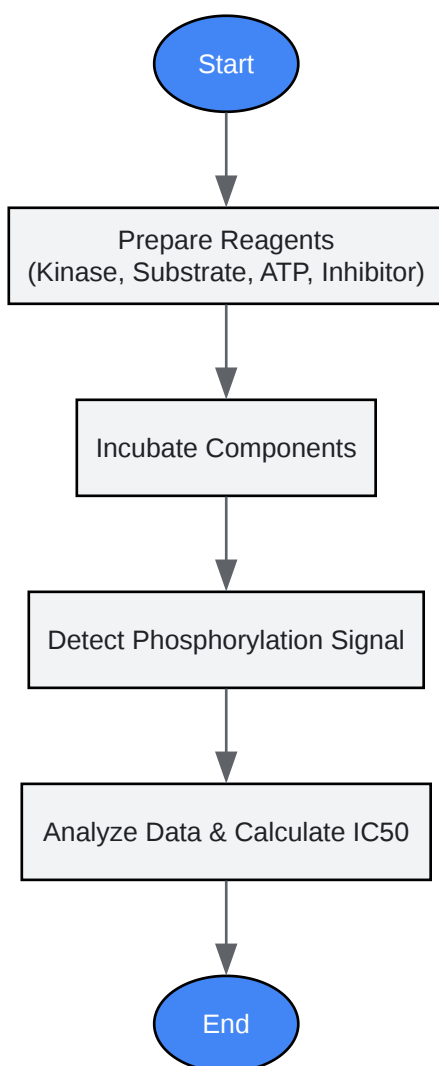
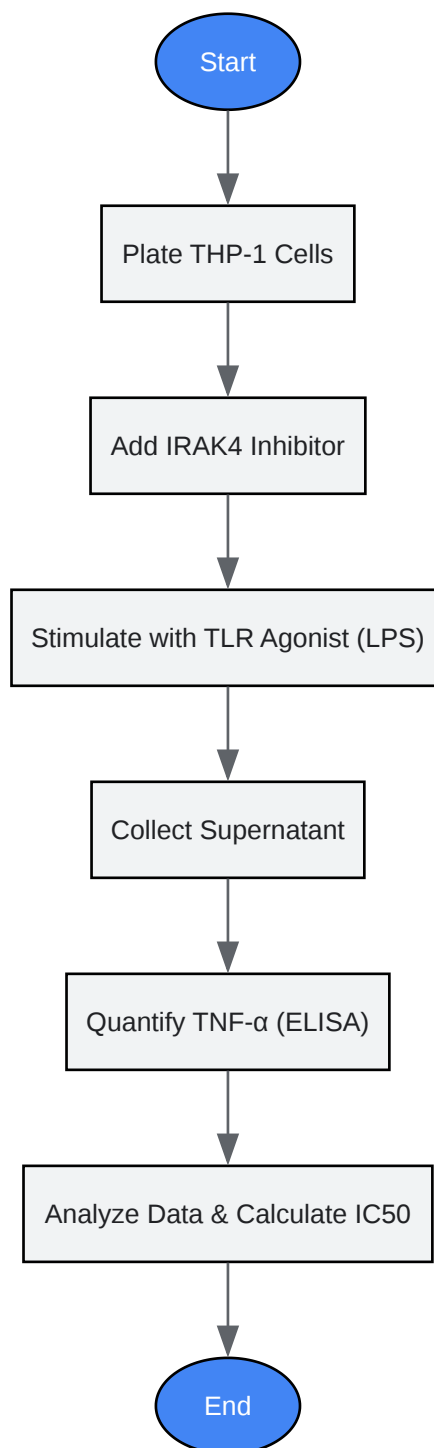
For researchers and drug development professionals navigating the landscape of innate immunity modulators, the specificity of a kinase inhibitor is a critical determinant of its therapeutic potential. This guide provides an objective comparison of the cross-reactivity profile of **Irak4-IN-18**, a potent inhibitor of Interleukin-1 Receptor-Associated Kinase 4 (IRAK4), against other available alternatives. The presented data, supported by detailed experimental protocols, aims to facilitate an informed selection of research tools and potential therapeutic candidates.

The Central Role of IRAK4 in Innate Immunity

Interleukin-1 Receptor-Associated Kinase 4 (IRAK4) is a serine/threonine kinase that plays a pivotal role in the signal transduction pathways initiated by Toll-like receptors (TLRs) and Interleukin-1 receptors (IL-1Rs). Upon activation, these receptors recruit adaptor proteins, leading to the formation of a signaling complex where IRAK4 is the master kinase. Activated IRAK4 then phosphorylates downstream targets, including IRAK1, culminating in the activation of transcription factors like NF- κ B and the subsequent production of pro-inflammatory cytokines. This positions IRAK4 as a key mediator of the innate immune response, making it a compelling target for the treatment of a wide range of inflammatory and autoimmune diseases.



Biochemical Kinase Assay Workflow

Cellular TNF- α Release Assay Workflow[Click to download full resolution via product page](#)

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